

Comprehensive NMR Characterization: 1-(2,2-diethoxyethyl)-3-nitro-1H-pyrazole[1]

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Compound of Interest

Compound Name: 1-(2,2-diethoxyethyl)-3-nitro-1H-pyrazole

CAS No.: 1172869-35-0

Cat. No.: B3087328

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Structural Analysis & Numbering

Before interpreting spectra, we must establish the numbering scheme and electronic environment. The molecule consists of an electron-deficient 3-nitropyrazole core N-alkylated with a diethyl acetal tail.[1]

- Core: 3-Nitro-1H-pyrazole (electron-withdrawing NO₂ group at C3).[1]
- Tail: 2,2-Diethoxyethyl group attached at N1.[1]
- Key Feature: The acetal functionality is acid-sensitive; NMR solvents must be acid-free (e.g., neutralize CDCl₃ with K₂CO₃ or use DMSO-d₆).[1]

Molecular Structure & Numbering[1][2]

- N1: Pyrazole nitrogen attached to the alkyl chain.[1]
- N2: Pyrazole nitrogen (pyridine-like).[1]

- C3: Quaternary carbon bearing the Nitro group.[\[1\]](#)
- C4: Methine carbon (between C3 and C5).
- C5: Methine carbon (adjacent to N1).
- C1': Methylene (N-CH₂).[\[1\]](#)
- C2': Acetal Methine (CH).
- Ethoxy Groups: Methylene (O-CH₂) and Methyl (CH₃).

¹H NMR Analysis (Proton)

Solvent: DMSO-d₆ (Recommended for solubility and preventing acetal hydrolysis) or CDCl₃.

Frequency: 400 MHz or higher recommended for clear resolution of acetal multiplets.[\[1\]](#)

Predicted Chemical Shifts & Assignments

Proton (H)	Shift (δ , ppm)	Multiplicity	Integral	Coupling (, Hz)	Assignment Logic
H-5	8.05 – 8.15	Doublet (d)	1H		Deshielded by adjacent N1 and aromatic ring current.
H-4	7.05 – 7.15	Doublet (d)	1H		Shielded relative to H-5; ortho to NO ₂ group.
H-2'	4.85 – 4.95	Triplet (t)	1H		Acetal methine; deshielded by two oxygen atoms.
H-1'	4.25 – 4.35	Doublet (d)	2H		N-Methylene; deshielded by pyrazole nitrogen.
O-CH ₂	3.40 – 3.70	Multiplet (m)	4H	-	Diastereotopic nature is possible but usually appears as a complex quartet/multiplet. ^[1]
CH ₃	1.05 – 1.15	Triplet (t)	6H		Terminal methyls of the ethyl groups.

Expert Insight: The Regioisomer Check

Alkylation of 3-nitropyrazole often produces a mixture of 1,3-isomer (Target) and 1,5-isomer (Impurity).

- 1,3-isomer (Target): The NO₂ is far from the N-alkyl group.^[1] H-5 is a doublet.^[1]
- 1,5-isomer (Impurity): The NO₂ is adjacent to the N-alkyl group.^[1] The H-1' (N-CH₂) signal will be significantly deshielded (shifted downfield by ~0.2–0.4 ppm) due to the steric and electronic proximity of the nitro group.^[1]
- Validation: Use a 1D NOE experiment. Irradiating the N-CH₂ (H-1') should enhance the H-5 signal in the 1,3-isomer.^[1] If you see enhancement of H-4, you likely have the 1,5-isomer.^[1]

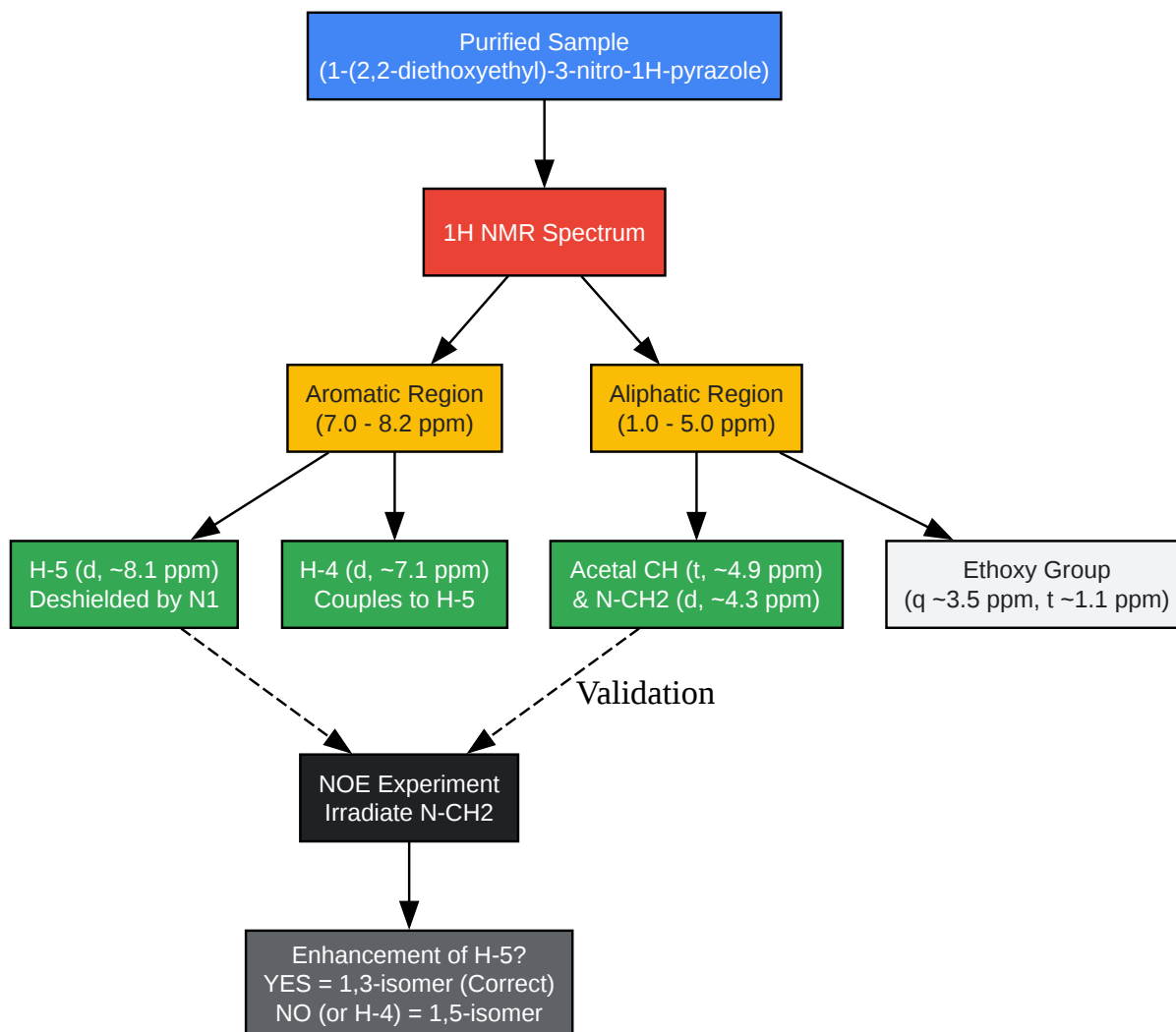
¹³C NMR Analysis (Carbon)

Method: Broadband Decoupled (1H-decoupled).

Carbon (C)	Shift (δ , ppm)	Type (DEPT)	Assignment Logic
C-3	155.0 – 158.0	Cq	Quaternary; attached to NO ₂ (often weak/broad).
C-5	132.0 – 134.0	CH	Aromatic methine adjacent to N1.
C-4	103.0 – 105.0	CH	Aromatic methine; characteristic high-field shift for pyrazoles.
C-2'	100.0 – 101.5	CH	Acetal carbon (dioxxygenated).[1]
O-CH ₂	62.0 – 64.0	CH ₂	Ethoxy methylene carbons.
C-1'	52.0 – 54.0	CH ₂	N-Methylene attached to pyrazole.[1]
CH ₃	15.0 – 15.5	CH ₃	Terminal methyls.[1]

Assignment Logic & Correlation Workflow

The following diagram illustrates the logical flow for assigning the signals, ensuring the structure is correct and distinguishing it from the 1,5-isomer.



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Caption: Logical workflow for structural validation and regioisomer differentiation using ^1H NMR and NOE.

Experimental Protocol: Preparation & Acquisition

Sample Preparation[1][3][4][5][6][7]

- Mass: Weigh 5–10 mg of the compound.
- Solvent: Use 0.6 mL of DMSO- d_6 (preferred) or CDCl_3 . [1]

- Critical: If using CDCl_3 , filter it through basic alumina or add a micro-spatula tip of anhydrous K_2CO_3 to the tube. Acidic chloroform can hydrolyze the acetal to the aldehyde (CHO) within minutes, appearing as a singlet at ~ 9.8 ppm.
- Tube: Standard 5mm NMR tube. Cap immediately to prevent moisture absorption (which degrades the acetal).

Acquisition Parameters (Standard 400 MHz)

- Pulse Sequence: zg30 (30° pulse angle).
- Relaxation Delay (D1): 1.0 – 2.0 seconds.
- Scans (NS): 16 (1H), 1024 (13C).
- Temperature: 298 K (25°C).

Troubleshooting & Impurities

Artifact/Impurity	Chemical Shift	Cause/Solution
Aldehyde Singlet	~ 9.8 ppm	Hydrolysis. The acetal has cleaved due to acid trace. ^[1] Fix: Prepare fresh sample in neutralized solvent.
Broad OH	Variable (3-5 ppm)	Ethanol. Byproduct of hydrolysis. ^[1]
Isomer (1,5)	H-4/H-5 shifts altered	Regioisomer. Alkylation occurred at N2. Check NOE.
DMF Residuals	2.89, 2.73, 7.95 ppm	Solvent Trap. High boiling point solvent from synthesis. Dry sample under high vacuum (>4h).

References

- Synthesis of Nitropyrazoles: J. Org. Chem. 2013, 78, 1693-1698.

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- Regioselectivity in Pyrazole Alkylation: J. Org. Chem.2017, 82, 8059.
- Solvent Impurity Data: Gottlieb, H. E., et al. "NMR Chemical Shifts of Common Laboratory Solvents as Trace Impurities." J. Org.[1] Chem.1997, 62, 7512. [Link](#)

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Sources

- 1. CA2018206C - Preparation of pyrazole and its derivatives - Google Patents [\[patents.google.com\]](https://patents.google.com)
- 2. Organic Syntheses Procedure [\[orgsyn.org\]](https://orgsyn.org)
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